

Technical Support Center: N-Ethylpropylamine - Safe Handling and Storage

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Compound of Interest

Compound Name: **N-Ethylpropylamine**

Cat. No.: **B033212**

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This guide provides essential safety information for researchers, scientists, and drug development professionals working with **N-Ethylpropylamine**. It is designed to address potential issues and questions regarding its safe handling and storage in a laboratory setting.

Frequently Asked Questions (FAQs) and Troubleshooting Guides

Q1: What are the primary hazards associated with **N-Ethylpropylamine**?

A1: **N-Ethylpropylamine** is a highly flammable liquid and vapor.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) It is also corrosive and can cause severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#) Inhalation or ingestion can be harmful, and it is toxic in contact with skin.[\[1\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)

Q2: What personal protective equipment (PPE) is required when handling **N-Ethylpropylamine**?

A2: When working with **N-Ethylpropylamine**, it is crucial to wear appropriate personal protective equipment. This includes:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[6\]](#)[\[8\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and protective clothing are necessary to prevent skin contact.[\[5\]](#)[\[6\]](#)[\[8\]](#)

- Respiratory Protection: Use a respirator with an appropriate vapor cartridge if working in a poorly ventilated area or when exposure limits may be exceeded.[2] All work should ideally be conducted in a chemical fume hood.[3][6]

Q3: What are the proper storage conditions for **N-Ethylpropylamine**?

A3: **N-Ethylpropylamine** should be stored in a tightly closed container in a dry, cool, and well-ventilated area.[1][2][3][7][8] It is recommended to store it in a refrigerator at 2-8°C.[9] Keep it away from heat, sparks, open flames, and other ignition sources.[1][2][3][6][8] The storage area should be designated for corrosive and flammable materials.[3]

Q4: What materials are incompatible with **N-Ethylpropylamine**?

A4: **N-Ethylpropylamine** is incompatible with strong oxidizing agents and acids.[6][7] Contact with these substances can lead to hazardous reactions.

Q5: What should I do in case of a spill?

A5: In the event of a spill, immediately evacuate the area and remove all sources of ignition.[3][10] Use non-sparking tools and absorbent materials to contain and clean up the spill.[2][3][8] Ensure adequate ventilation.[6][8] Dispose of the waste in accordance with local regulations for hazardous materials.[3]

Q6: What are the first-aid measures in case of exposure?

A6:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1][3][8]
- Skin Contact: Immediately remove all contaminated clothing and rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.[3][5][8]
- Inhalation: Move the exposed person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[3][5][8][11]

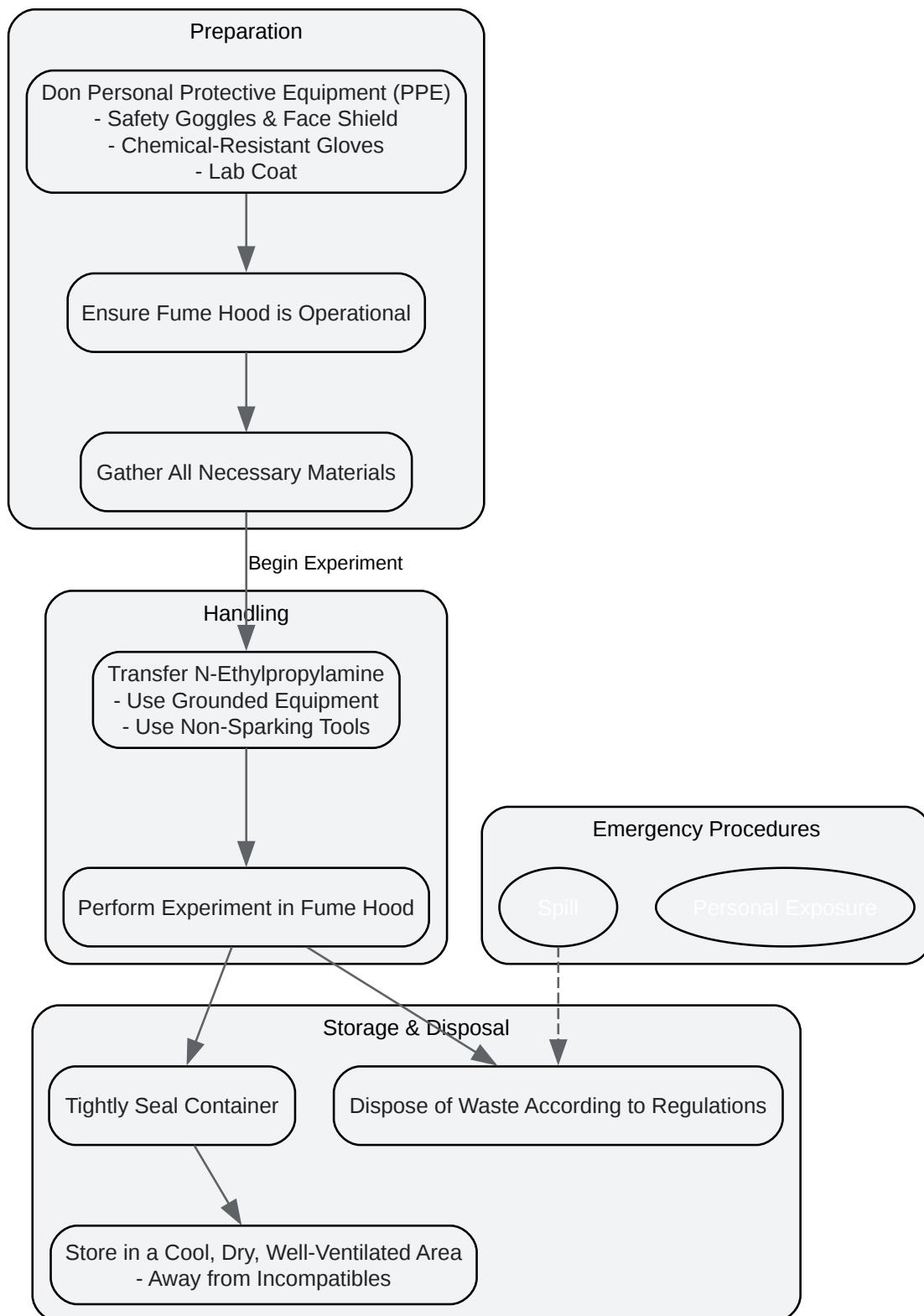
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2][5][8][11]

Quantitative Data Summary

Property	Value
Molecular Formula	C5H13N
Molecular Weight	87.16 g/mol [4]
Boiling Point	80-91 °C[2][6]
Flash Point	2 °C (closed cup)[2]
Density	0.748 g/cm ³ at 25 °C[2]
Storage Temperature	2-8°C (Refrigerator)[9]

Experimental Workflow: Safe Handling Protocol

The following diagram outlines the standard workflow for safely handling **N-Ethylpropylamine** in a laboratory setting.

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Caption: Workflow for safe handling of **N-Ethylpropylamine**.

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